

physical and chemical properties of Barium perchlorate trihydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Barium perchlorate trihydrate*

Cat. No.: *B7884908*

[Get Quote](#)

An In-depth Technical Guide to Barium Perchlorate Trihydrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Barium Perchlorate Trihydrate** ($\text{Ba}(\text{ClO}_4)_2 \cdot 3\text{H}_2\text{O}$). The information is curated for professionals in research and development who require detailed data on this compound for applications ranging from chemical synthesis to materials science.

Chemical Identity and Physical Properties

Barium perchlorate trihydrate is the hydrated salt of barium and perchloric acid. It presents as a white, crystalline solid and is known for its strong oxidizing capabilities.^{[1][2][3]} It is crucial to distinguish its properties from its anhydrous form, as the presence of water molecules significantly influences its stability and reactivity.

Core Physical Data

The fundamental physical and chemical identifiers for **Barium perchlorate trihydrate** are summarized below.

Property	Data	Reference(s)
Molecular Formula	Ba(ClO ₄) ₂ ·3H ₂ O (or BaCl ₂ H ₆ O ₁₁)	[2][4][5]
Molecular Weight	390.27 g/mol	[1][6][7][8]
Appearance	White crystalline solid / Colorless hexagonal crystals	[1][5]
CAS Number	10294-39-0	[4][6][7][9]
Density	2.74 g/cm ³	[1][5][6][9]
Refractive Index (n _D)	1.533 (at 20°C)	[5]
Decomposition Temp.	400 °C (752 °F)	[1][5][10]

Solubility Profile

Barium perchlorate trihydrate exhibits significant solubility in water and various organic solvents, a critical factor for its application in solution-based reactions. The temperature-dependent solubility in water is particularly noteworthy.

Solvent	Solubility (g/100 g of solvent)	Reference(s)
Water	138.1 (at 0°C)	[5]
	177.8 (at 20°C)	
	205.8 (at 40°C)	
Ethanol	Very Soluble	[5][11]
Methanol	Soluble	[5]
Acetone	Sparingly Soluble	[5]
Diethyl Ether	Insoluble	[5][11]

Chemical Properties and Reactivity

Stability and Hazards

Barium perchlorate trihydrate is a potent oxidizing agent and must be handled with extreme care.[3][12][13] It is stable under standard room temperature conditions when stored in sealed containers.[9] Key stability and reactivity characteristics include:

- **Oxidizing Nature:** As a strong oxidizer, it can cause fire or explosions, especially when in contact with combustible or organic materials.[8][12][14][15]
- **Hygroscopicity:** The compound readily absorbs moisture from the air.[2][9][16] This can lead to the formation of unstable lower hydrates which may decompose explosively.[9]
- **Thermal Decomposition:** When heated, it decomposes at approximately 400°C.[1][5][10] The decomposition process is complex, proceeding through the formation of barium chlorate before ultimately yielding barium chloride and oxygen.[17][18]
- **Incompatibilities:** It reacts violently with reducing agents, alcohols, powdered metals, and other organic materials.[2][3][9] It should be stored away from heat and moisture.[2][9]

Crystal Structure

The crystal structure of **Barium perchlorate trihydrate** has been determined by X-ray crystallography. It belongs to the hexagonal crystal system with a $P6_3/m$ space group.[13] In this structure, the barium ions are coordinated with six oxygen atoms from water molecules and six oxygen atoms from the perchlorate anions, resulting in a distorted icosahedral arrangement.[13]

Experimental Protocols & Methodologies

Synthesis of Barium Perchlorate Trihydrate

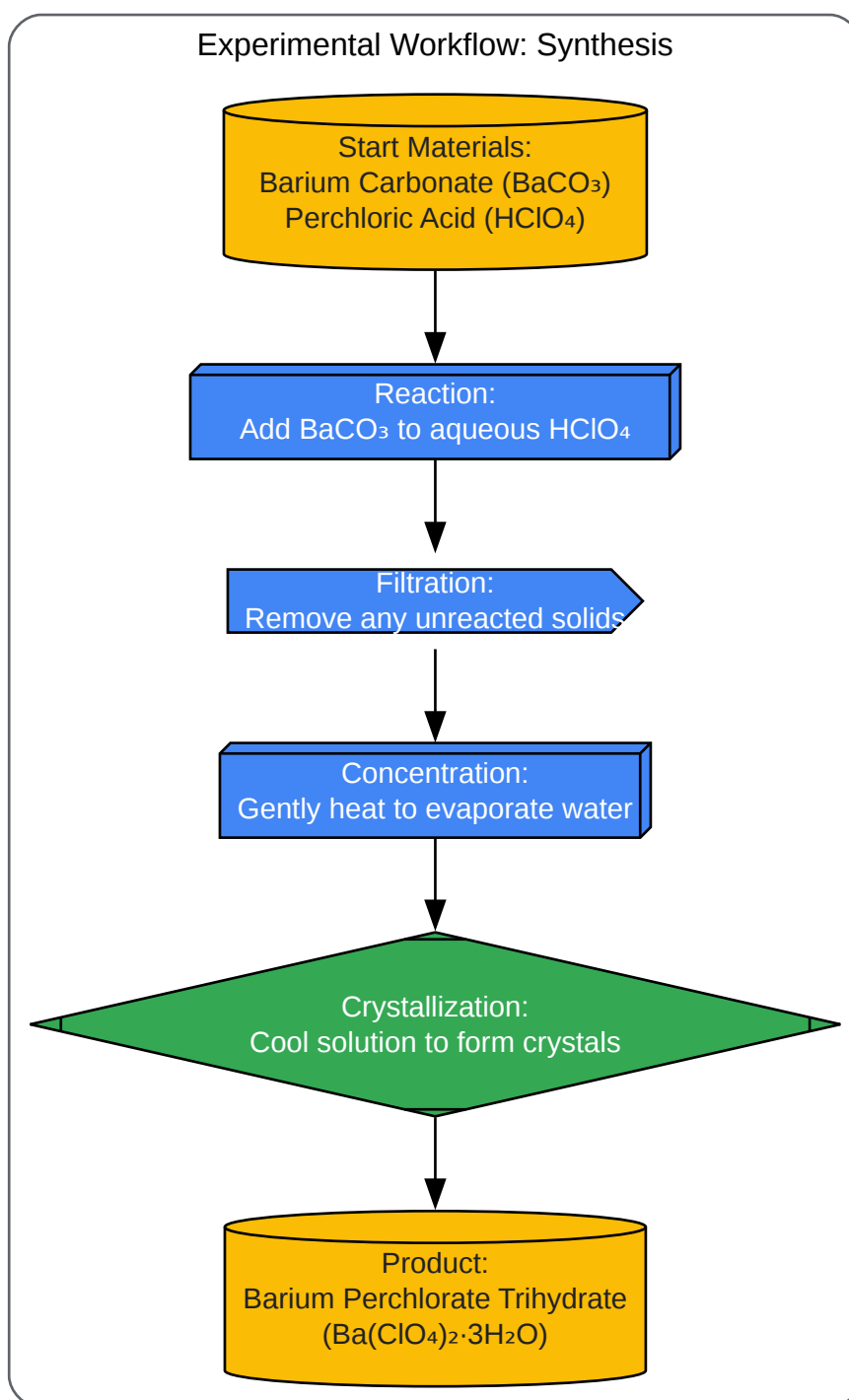
A common laboratory-scale synthesis involves the reaction of a barium salt with perchloric acid, followed by crystallization.

Methodology:

- **Reaction:** React perchloric acid (HClO_4) with a stoichiometric amount of barium carbonate (BaCO_3) or barium hydroxide (Ba(OH)_2) in an aqueous solution. The reaction with barium

carbonate is as follows: $\text{BaCO}_3 + 2\text{HClO}_4 \rightarrow \text{Ba}(\text{ClO}_4)_2 + \text{H}_2\text{O} + \text{CO}_2$

- Filtration: If unreacted starting material is present, filter the resulting solution to remove any solids.
- Crystallization: Concentrate the solution by gentle heating and evaporation.
- Isolation: Cool the concentrated solution to induce crystallization of **Barium perchlorate trihydrate**. The crystals can then be isolated by filtration.[\[11\]](#)[\[13\]](#)



[Click to download full resolution via product page](#)

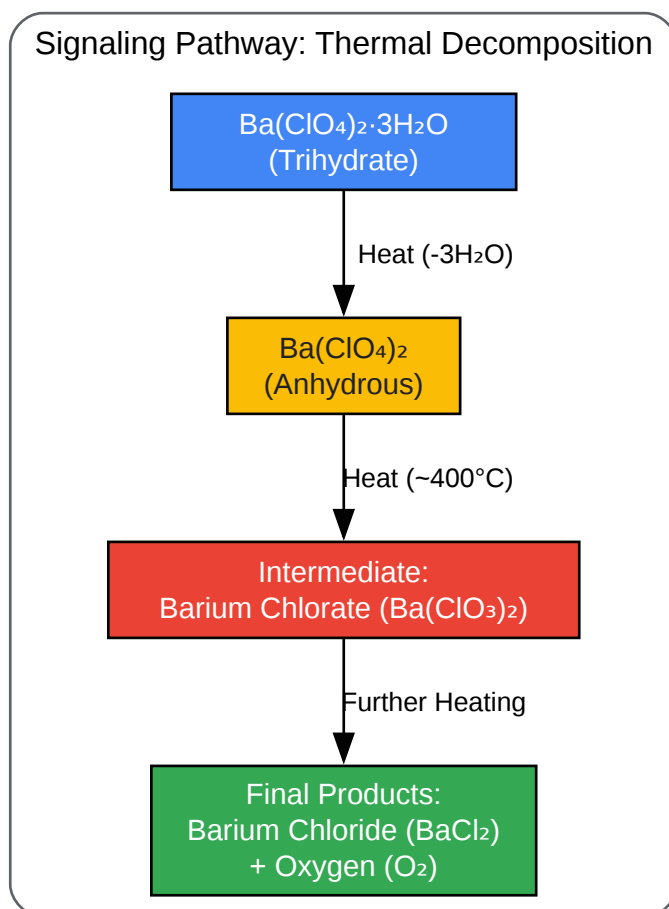
Caption: Workflow for the synthesis of **Barium perchlorate trihydrate**.

Analysis of Thermal Decomposition

The thermal decomposition of barium perchlorate has been studied using methods such as thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC).

Methodology: The decomposition kinetics are typically investigated by monitoring pressure changes or weight loss of the sample in a controlled environment (e.g., in a vacuum or under an inert atmosphere) as a function of temperature.^{[17][18]} The resulting data (fractional decomposition vs. time) reveals a multi-stage process.^{[17][18]}

- Dehydration: Initial heating removes the three water molecules.
- Perchlorate to Chlorate Conversion: The anhydrous salt decomposes into barium chlorate ($\text{Ba}(\text{ClO}_3)_2$) and barium chloride (BaCl_2).^{[17][18]}
- Final Decomposition: The barium chlorate intermediate further decomposes to barium chloride and oxygen.^[17]



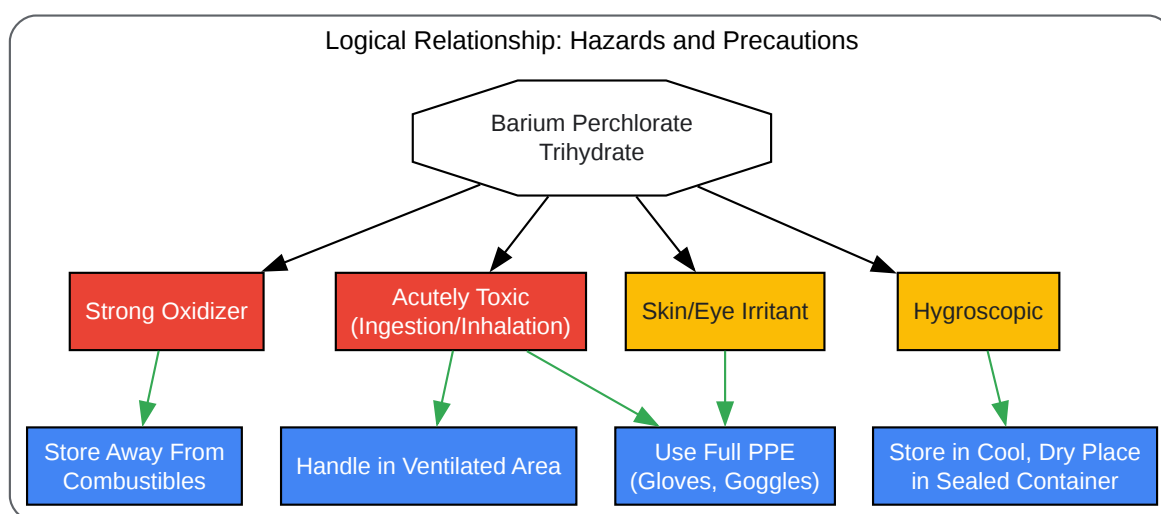
[Click to download full resolution via product page](#)

Caption: Thermal decomposition pathway of **Barium perchlorate trihydrate**.

Safety and Handling

Due to its hazardous nature, strict safety protocols must be followed when handling **Barium perchlorate trihydrate**.

- **Personal Protective Equipment (PPE):** Use of chemical-resistant gloves, safety goggles, and a lab coat is mandatory. A respirator may be necessary if dust is generated.[7][14]
- **Handling:** Avoid contact with skin, eyes, and clothing.[14] Prevent the formation of dust. Keep the compound away from combustible materials, heat, sparks, and open flames.[14][15]
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area.[2][14] It must be stored separately from incompatible materials, especially reducing agents and combustibles.[14][19]
- **Toxicity:** The compound is harmful if swallowed or inhaled.[8][14][15] Ingestion can lead to symptoms of barium poisoning, including gastrointestinal distress, muscle tremors, and cardiac irregularities.[3][12]



[Click to download full resolution via product page](#)

Caption: Relationship between hazards and necessary handling precautions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. americanelements.com [americanelements.com]
- 2. wholesale Barium perchlorate trihydrate Crystalline - FUNCMATER [funcmater.com]
- 3. BARIUM PERCHLORATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 4. strem.com [strem.com]
- 5. barium perchlorate trihydrate [chemister.ru]
- 6. Barium perchlorate trihydrate, Reagent Grade | Fisher Scientific [fishersci.ca]
- 7. 過塩素酸バリウム 三水和物 JIS special grade, ≥98.0% | Sigma-Aldrich [sigmaaldrich.com]
- 8. Barium perchlorate trihydrate | BaCl₂H₆O₁₁ | CID 53249218 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Barium perchlorate trihydrate | CAS#:10294-39-0 | Chemsrce [chemsrc.com]
- 10. spectrumchemical.com [spectrumchemical.com]
- 11. Barium perchlorate - Sciencemadness Wiki [sciencemadness.org]
- 12. Barium perchlorate | BaCl₂O₈ | CID 61623 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. Barium perchlorate - Wikipedia [en.wikipedia.org]
- 14. fishersci.com [fishersci.com]
- 15. cdhfinechemical.com [cdhfinechemical.com]
- 16. CAS 13465-95-7: Barium perchlorate | CymitQuimica [cymitquimica.com]
- 17. cdnsiencepub.com [cdnsiencepub.com]
- 18. researchgate.net [researchgate.net]
- 19. WERCS Studio - Application Error [assets.thermofisher.com]

- To cite this document: BenchChem. [physical and chemical properties of Barium perchlorate trihydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7884908#physical-and-chemical-properties-of-barium-perchlorate-trihydrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com